

A Comparative Guide to the Thermal Stability of Pyridinedicarboxylic Acid Isomers

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Compound of Interest

Compound Name: 3,5-Pyridinedicarboxylic acid

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For researchers and professionals in drug development and materials science, understanding the thermal properties of active pharmaceutical ingredients (APIs) and related organic molecules is critical for formulation, processing, and stability assessment. Pyridinedicarboxylic acids, a group of structural isomers, serve as important building blocks in the synthesis of various pharmaceutical and coordination compounds. Their thermal behavior, particularly their decomposition temperature, is a key parameter influencing their handling and application. This guide provides a comparative thermal analysis of the six isomers of pyridinedicarboxylic acid, supported by experimental data.

Thermal Properties Overview

The thermal stability of the pyridinedicarboxylic acid isomers was evaluated based on their decomposition temperatures, which are often reported as melting points due to decomposition occurring upon melting. The data reveals significant differences in thermal stability based on the substitution pattern of the carboxyl groups on the pyridine ring.

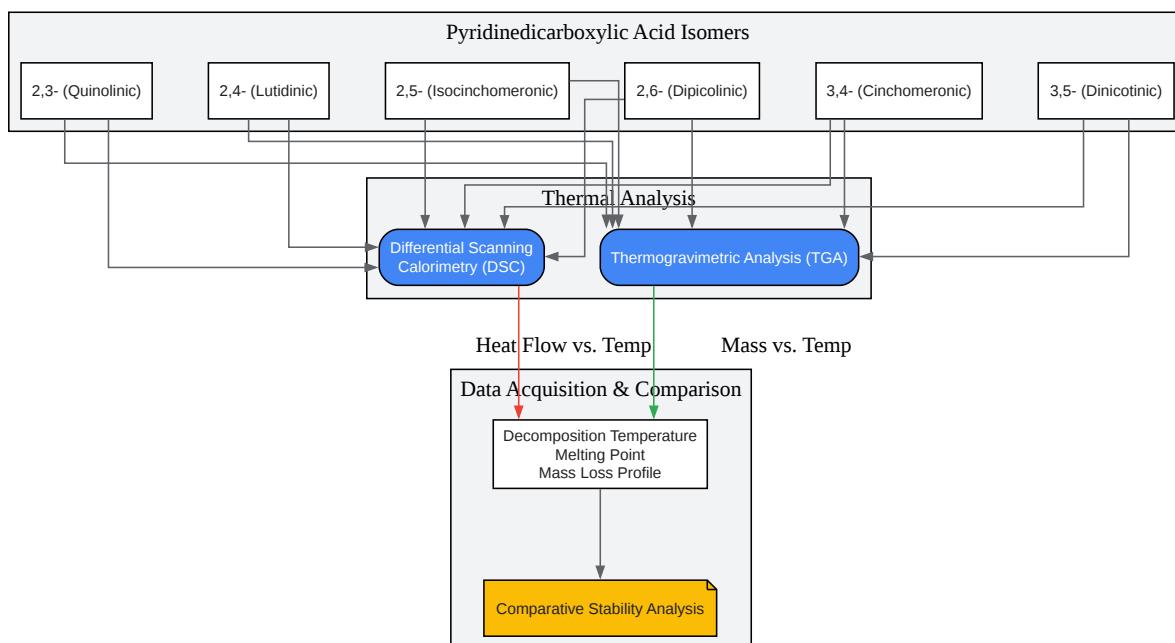
Isomer Name	Systematic Name	CAS Number	Melting/Decomposition Temperature (°C)
Quinolinic acid	2,3-Pyridinedicarboxylic acid	89-00-9	188 - 190 (dec.)
Lutidinic acid	2,4-Pyridinedicarboxylic acid	499-80-9	246 - 248 (dec.)
Isocinchomeronic acid	2,5-Pyridinedicarboxylic acid	100-26-5	242 - 247 (dec.) [1] [2]
Dipicolinic acid	2,6-Pyridinedicarboxylic acid	499-83-2	248 - 250 (dec.)
Cinchomeronic acid	3,4-Pyridinedicarboxylic acid	490-11-9	262 (dec.)
Dinicotinic acid	3,5-Pyridinedicarboxylic acid	499-81-0	>300 [3]

Note: "(dec.)" indicates that the substance decomposes at its melting point.

The data indicates that Dinicotinic acid (3,5-isomer) is the most thermally stable, with a decomposition temperature exceeding 300°C. In contrast, Quinolinic acid (2,3-isomer) is the least stable, decomposing at a much lower temperature range of 188-190°C. The proximity of the two carboxylic acid groups in the 2,3-position likely contributes to this lower stability, facilitating decarboxylation.

Experimental Workflow

The following diagram illustrates the general workflow for the comparative thermal analysis of the pyridinedicarboxylic acid isomers.



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